

# Physical properties of 1-Bromo-4-methylpentane (boiling point, density)

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## Compound of Interest

Compound Name: 1-Bromo-4-methylpentane

Cat. No.: B146037

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## Technical Guide: Physical Properties of 1-Bromo-4-methylpentane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **1-Bromo-4-methylpentane**, specifically its boiling point and density. The information herein is compiled for use by researchers, scientists, and professionals in the field of drug development and organic synthesis. This document includes a summary of quantitative data, detailed experimental protocols for the determination of these properties, and a logical workflow diagram.

## Core Physical Properties

**1-Bromo-4-methylpentane** is a halogenated hydrocarbon with the chemical formula  $C_6H_{13}Br$ . Accurate knowledge of its physical properties, such as boiling point and density, is crucial for its application in synthesis, purification, and formulation processes.

## Data Presentation

The following table summarizes the reported values for the boiling point and density of **1-Bromo-4-methylpentane**.

Physical Property	Value	Conditions
Boiling Point	146 °C	At standard atmospheric pressure (760 mmHg)[1][2][3][4]
147.5 °C	At 760 mmHg[5]	
147 °C	Not specified[6]	
148 °C	Not specified[7]	
Density	1.134 g/mL	At 25 °C[1][2][3]
1.169 g/cm <sup>3</sup>	Not specified[5]	

## Experimental Protocols

The determination of the boiling point and density of a liquid organic compound like **1-Bromo-4-methylpentane** is achieved through established laboratory procedures. These methods are designed to yield accurate and reproducible results.

### Determination of Boiling Point (Capillary Method)

The capillary method is a common and reliable technique for determining the boiling point of a small quantity of liquid.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamp

#### Procedure:

- A small amount of **1-Bromo-4-methylpentane** is placed into the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the liquid.
- The fusion tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The entire assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) or an aluminum heating block.
- The apparatus is heated slowly and uniformly.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted. This indicates that the vapor pressure of the liquid is equal to the atmospheric pressure, and thus is the boiling point.<sup>[5]</sup>
- To confirm the boiling point, the heat source is removed, and the temperature at which the liquid is drawn back into the capillary tube is also recorded. The average of these two temperatures provides a more accurate boiling point.

## Determination of Density (Pycnometer or Graduated Cylinder Method)

The density of a liquid can be determined by measuring the mass of a known volume.

#### Apparatus:

- Pycnometer (for high precision) or a graduated cylinder
- Analytical balance
- Thermometer

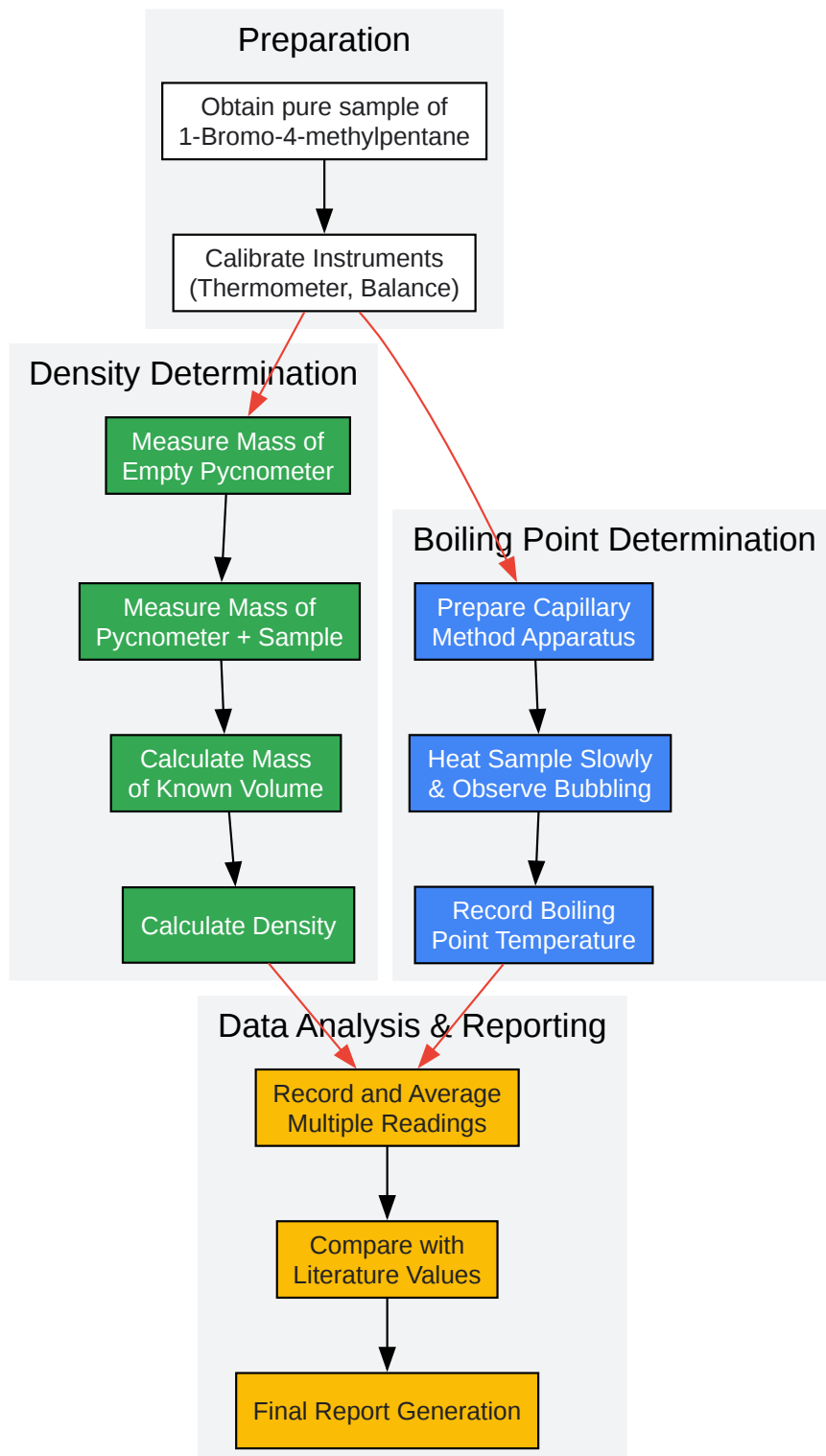
#### Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
- A known volume of **1-Bromo-4-methylpentane** is carefully added to the pycnometer or graduated cylinder. The volume should be read from the bottom of the meniscus.
- The mass of the container with the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid.
- The density is calculated using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$
- The temperature of the liquid should be recorded as density is temperature-dependent. For higher accuracy, this procedure should be repeated multiple times, and the average density calculated.

## Logical Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid chemical compound.

## Workflow for Physical Property Determination



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Caption: A logical workflow for determining the physical properties of a chemical.

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